

issues with MBM-55 solubility in DMSO

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Compound of Interest

Compound Name: MBM-55
Cat. No.: B10821444

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MBM-55 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the solubility of **MBM-55** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **MBM-55**?

A1: The recommended solvent for **MBM-55** is Dimethyl Sulfoxide (DMSO). It is soluble in DMSO.[1][2]

Q2: What is the maximum solubility of **MBM-55** in DMSO?

A2: The maximum reported solubility of **MBM-55** in DMSO is 120 mg/mL, which corresponds to a concentration of 240.70 mM.[3]

Q3: How should I store the solid **MBM-55** compound?

A3: Solid **MBM-55** should be stored at -20°C for long-term storage (months to years) or at 0-4°C for short-term storage (days to weeks). It should be kept in a dry and dark place.[4]

Q4: How should I store my **MBM-55** DMSO stock solution?

A4: It is recommended to aliquot your DMSO stock solution into single-use volumes and store them at -80°C for up to 6 months or at -20°C for up to 1 month.[4][5] Avoid repeated freeze-thaw cycles.[4][5]

Q5: Is it normal for my **MBM-55** DMSO stock solution to be frozen at room temperature?

A5: Yes, DMSO has a relatively high freezing point (18.5°C or 65.3°F). If your lab's ambient temperature is below this, the DMSO solution may solidify. You can warm the vial in a 37°C water bath to thaw it completely before use.

Troubleshooting Guide

Q6: I am having trouble dissolving **MBM-55** in DMSO. What should I do?

A6: If you are experiencing difficulty dissolving **MBM-55** in DMSO, please follow these steps:

- Ensure you are using high-quality, anhydrous DMSO. DMSO is hygroscopic and can absorb moisture from the air, which can reduce the solubility of some compounds.[6] Use a fresh bottle or a properly stored and sealed bottle of anhydrous DMSO.
- Vortex the solution vigorously. Agitation is crucial for dissolving the compound. Vortex the solution for several minutes.
- Gently warm the solution. Warming the solution in a water bath at 37°C can help increase solubility.[4][7]
- Use sonication. If the compound still does not dissolve, place the vial in a water bath sonicator for a few minutes.[3][4][7] Sonication is recommended for dissolving **MBM-55** in DMSO.[3]

Q7: My **MBM-55** solution in DMSO appears to have precipitated after storage. What should I do?

A7: Precipitation upon storage can be due to temperature fluctuations or the absorption of water. To redissolve the precipitate, you can warm the vial to 37°C and vortex or sonicate the

solution until it becomes clear again.[7] To prevent this, ensure your DMSO is anhydrous and the storage container is tightly sealed.

Q8: When I dilute my **MBM-55** DMSO stock solution into an aqueous buffer (e.g., PBS or cell culture media), a precipitate forms. How can I avoid this?

A8: This is a common issue when diluting a compound from a high-concentration organic stock solution into an aqueous medium. The precipitate is likely the **MBM-55** crashing out of solution due to its lower solubility in aqueous buffers. Here's how to prevent it:

- Perform serial dilutions in DMSO first. Before diluting into your aqueous buffer, perform an intermediate dilution of your stock solution in DMSO to a lower concentration.[1]
- Add the DMSO solution to the aqueous buffer slowly while vortexing. This helps to ensure rapid mixing and prevents localized high concentrations of the compound that can lead to precipitation.
- Ensure the final DMSO concentration in your aqueous solution is low. For most cell-based assays, the final DMSO concentration should be less than 0.5% to avoid solvent toxicity.[5]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **MBM-55** in DMSO

Materials:

- **MBM-55** powder (Molecular Weight: 498.55 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath sonicator

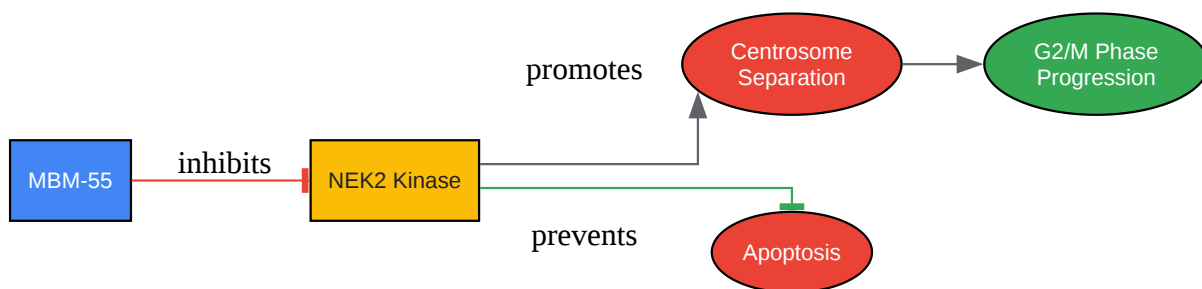
Procedure:

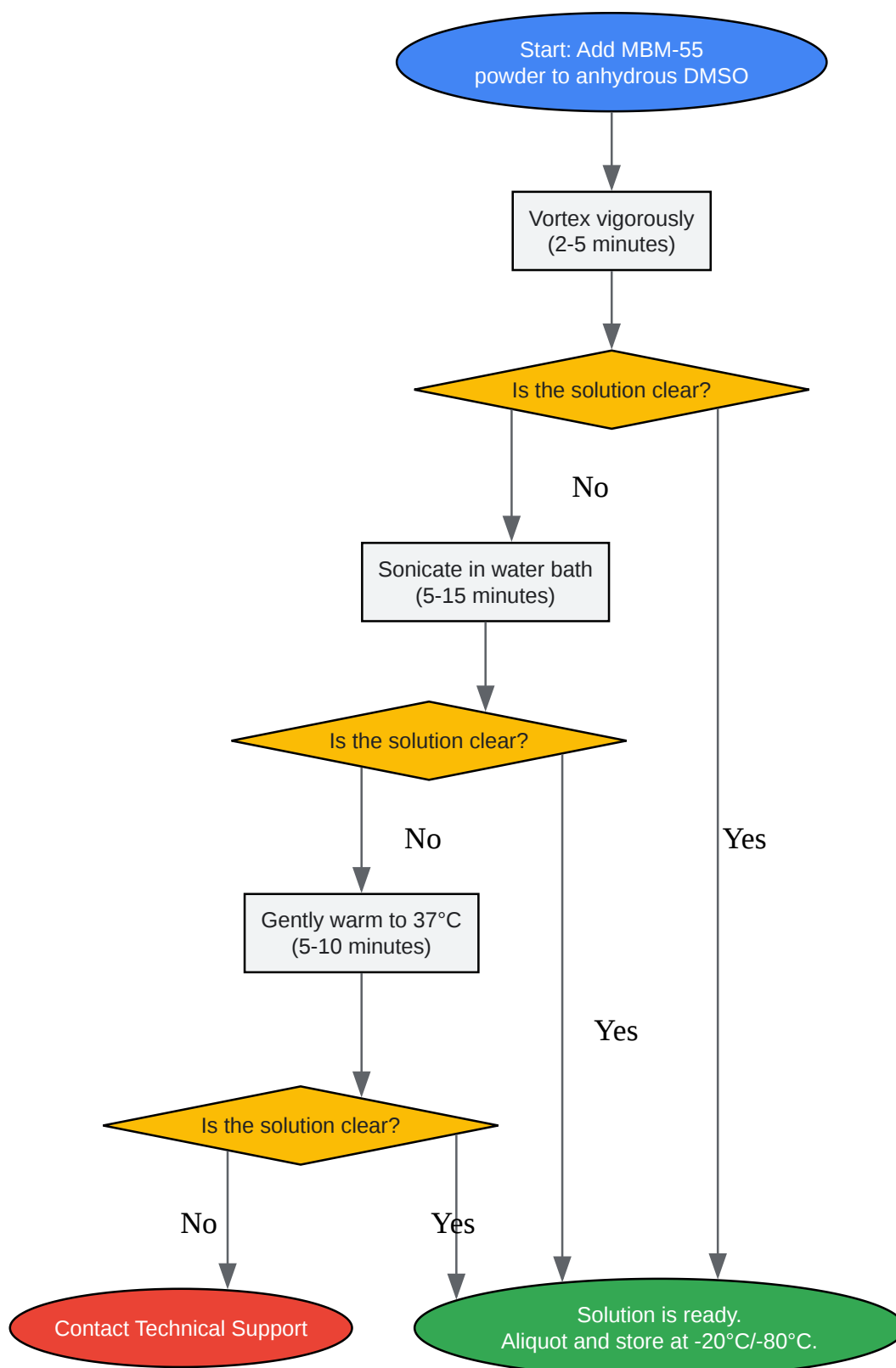
- Calculate the required mass of **MBM-55**. To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 498.55 \text{ g/mol} = 0.0049855 \text{ g} = 4.9855 \text{ mg}$
- Weigh out the **MBM-55** powder and place it in a sterile vial.
- Add the calculated volume of anhydrous DMSO. For a 10 mM solution, add 1 mL of DMSO to 4.9855 mg of **MBM-55**.
- Vortex the solution for 2-3 minutes until the powder is dispersed.
- Sonicate the solution in a water bath for 5-10 minutes. Sonication is recommended to ensure complete dissolution.^[3]
- Visually inspect the solution to ensure it is clear and free of any visible particles. If particles remain, repeat the vortexing and sonication steps. Gentle warming to 37°C can also be applied.^{[4][7]}
- Aliquot the stock solution into smaller, single-use volumes in sterile tubes.
- Store the aliquots at -20°C or -80°C.

Quantitative Data Summary

Property	Value	Reference
Molecular Weight	498.55 g/mol	[8]
Chemical Formula	C ₂₈ H ₂₇ FN ₆ O ₂	[8]
Purity	>98%	[2]
Appearance	Solid	[8]
Solubility in DMSO	120 mg/mL (240.70 mM)	[3]
Recommended Storage (Solid)	-20°C (long-term), 0-4°C (short-term)	[4]
Recommended Storage (in DMSO)	-80°C (≤ 6 months), -20°C (≤ 1 month)	[4][5]

Visualizations





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